

synthesis procedure for Disperse Red 167 azo dye

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Compound of Interest

Compound Name: *DisperseRed167*

Cat. No.: *B8133371*

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Abstract

This application note details a robust, laboratory-scale protocol for the synthesis of C.I. Disperse Red 167:1 (CAS 1533-78-4), a commercially critical monoazo dye used extensively for polyester textiles. Unlike generic procedures, this guide addresses the specific solubility challenges of the diazo component (2-chloro-4-nitroaniline) and provides a self-validating workflow for the coupling reaction with 3-acetamido-N,N-bis(2-acetoxyethyl)aniline. The protocol emphasizes the "167:1" acetyl-analog structure, the dominant industrial variant, while distinguishing it from the propionyl-based "Red 167".

Introduction & Chemical Identity

Disperse Red 167 is a high-energy disperse dye known for its excellent wash fastness and sublimation resistance. The commercial dye exists primarily in two forms:

- Disperse Red 167: Contains a propionyl amino group.^[1]
- Disperse Red 167:1: Contains an acetyl amino group.^[1] (This protocol focuses on this variant due to higher raw material accessibility).

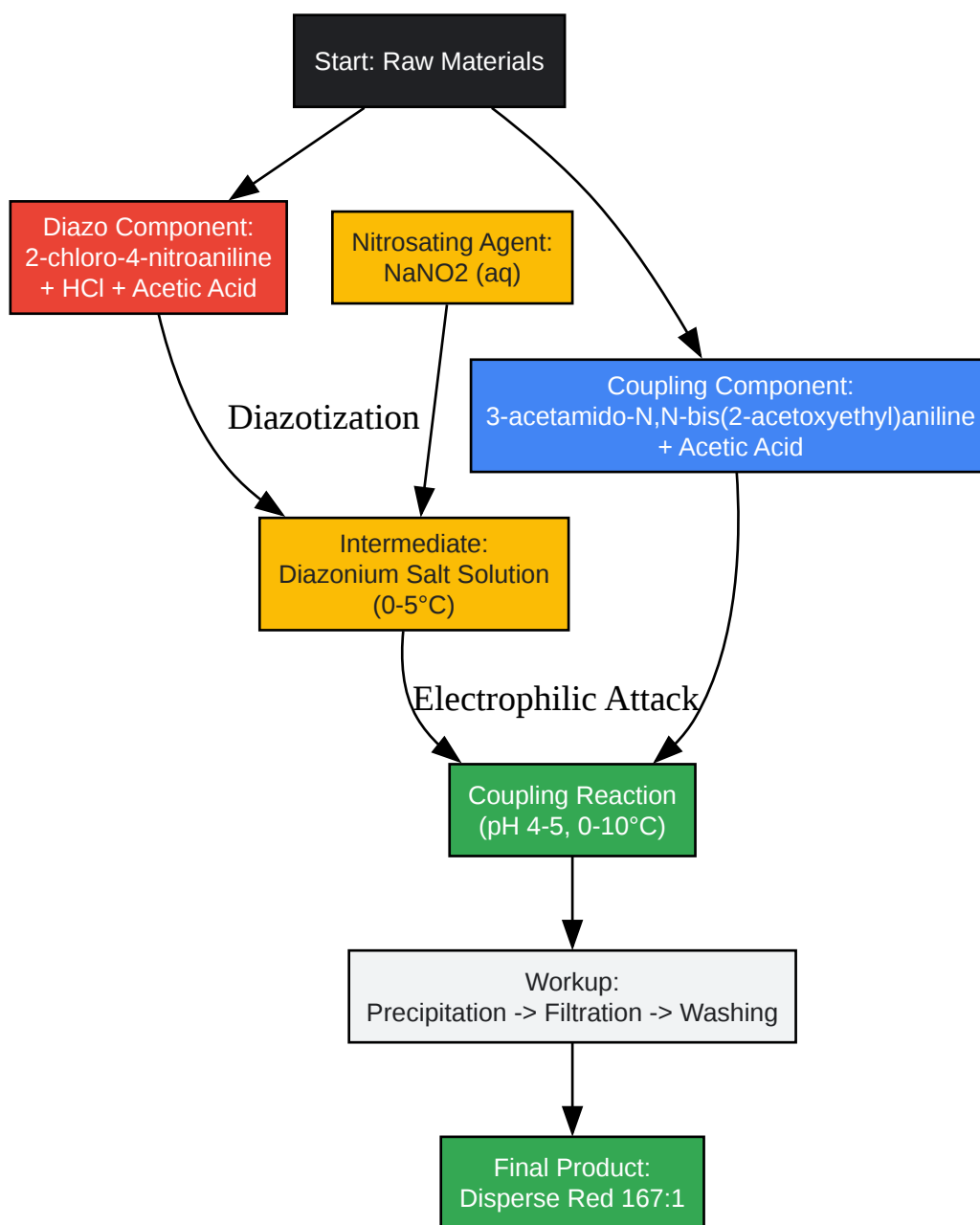
Reaction Mechanism: The synthesis follows a classic Diazotization-Coupling pathway:

- **Diazotization:** 2-chloro-4-nitroaniline is converted into its diazonium salt using nitrous acid (generated in situ). Due to the weak basicity and poor aqueous solubility of the amine, this step requires an acidic organic co-solvent (Glacial Acetic Acid) to prevent incomplete reaction.
- **Coupling:** The electrophilic diazonium ion attacks the electron-rich coupling component (3-acetamido-N,N-bis(2-acetoxyethyl)aniline) at the para position relative to the tertiary amine, forming the azo chromophore.

Chemical Structure:

- **Diazo Component (A):** 2-chloro-4-nitroaniline[2][3][4][5][6]
- **Coupling Component (B):** 3-acetamido-N,N-bis(2-acetoxyethyl)aniline[7]
- **Product:** 2,2'-[[3-acetamido-4-[(2-chloro-4-nitrophenyl)azo]phenyl]imino]bis(ethyl acetate)

Workflow Visualization



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Figure 1: Critical path workflow for Disperse Red 167:1 synthesis.

Materials & Safety

Safety Warning:

- Diazonium Salts: Unstable above 5-10°C. Do not let the diazo solution dry out; keep it in solution.

- Nitroanilines: Toxic by inhalation and skin contact. Use a fume hood and nitrile gloves.
- Acids: Concentrated HCl and Glacial Acetic Acid are corrosive.

Reagents Table:

Reagent	Role	Purity	Notes
2-Chloro-4-nitroaniline	Diazo Precursor	>98%	Yellow powder. Toxic.
3-Acetamido-N,N-bis(2-acetoxyethyl)aniline	Coupling Component	>95%	Often viscous oil or low-melting solid.
Sodium Nitrite (NaNO ₂)	Diazotizing Agent	ACS Reagent	Prepare fresh 4N solution.
Hydrochloric Acid (HCl)	Acid Source	37% Conc.	-
Glacial Acetic Acid	Solvent	>99%	Critical for solubilizing the amine.
Sulfamic Acid / Urea	Scavenger	Reagent	Removes excess nitrous acid.[8]
Sodium Acetate	Buffer	Reagent	Controls pH during coupling.[9]

Experimental Protocol

Phase 1: Diazotization of 2-Chloro-4-nitroaniline

Rationale: Simple aqueous diazotization fails due to the hydrophobicity of the amine. We use an acetic acid/HCl system to ensure homogeneity before nitrite addition.

- Dissolution: In a 250 mL 3-neck round-bottom flask equipped with a thermometer and magnetic stir bar, dissolve 17.3 g (0.1 mol) of 2-chloro-4-nitroaniline in 100 mL of Glacial Acetic Acid. Warm slightly (40-50°C) if necessary to achieve full dissolution, then cool to room temperature.

- Acidification: Add 30 mL of Concentrated HCl dropwise. The amine hydrochloride may precipitate as a fine suspension; this is acceptable if the particle size is small.
- Cooling: Place the flask in an ice-salt bath. Cool the mixture to 0–2°C.
- Nitrosation: Add 25 mL of 4N Sodium Nitrite solution (6.9 g NaNO₂ in 25 mL water) dropwise over 20 minutes.
 - Critical Control: Maintain temperature below 5°C. If brown fumes (NO_x) appear, slow the addition.
- Digestion: Stir at 0–5°C for 1 hour. The mixture should become a clear or slightly translucent yellow-orange solution.
- Validation (Starch-Iodide Test): Place a drop of the reaction mixture on starch-iodide paper. It should turn instantaneously blue/black, indicating excess nitrous acid (required to prevent side reactions).
- Quenching: Add small amounts of Sulfamic Acid (or Urea) until the starch-iodide test is negative (no blue color). This prevents nitrosylation of the coupling component later.

Phase 2: Preparation of Coupling Component

- In a separate 500 mL beaker, dissolve 36.0 g (~0.105 mol, 5% excess) of 3-acetamido-N,N-bis(2-acetoxyethyl)aniline in 50 mL Glacial Acetic Acid and 100 mL ice-cold water.
- Add 10 g of Sodium Acetate to buffer the solution.
- Cool this solution to 0–5°C.

Phase 3: Coupling Reaction

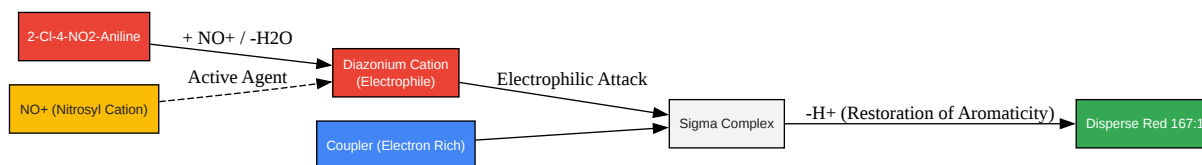
- Addition: Slowly pour the cold diazonium salt solution (from Phase 1) into the coupling component solution with vigorous mechanical stirring.
 - Rate: Add over 30 minutes.
 - Temperature: Keep < 10°C.^{[4][8][9]}

- pH Adjustment: The reaction generates acid. Monitor pH. Slowly add saturated Sodium Acetate solution (or 20% NaOH dropwise) to maintain pH 4.0–5.0.
 - Note: Do not let pH rise > 7, or the diazonium salt will decompose to a phenolate.
- Completion: A deep red precipitate will form immediately. Stir for 2–3 hours, allowing the temperature to rise naturally to room temperature (20–25°C).

Phase 4: Isolation and Purification

- Precipitation: Pour the reaction mixture into 500 mL of ice-water to fully precipitate the dye. Stir for 30 minutes.
- Filtration: Filter the crude dye using a Buchner funnel under vacuum.
- Washing:
 - Wash with 500 mL cold water (removes inorganic salts).
 - Wash with 50 mL cold Ethanol/Water (1:1) (removes unreacted organic impurities).
- Drying: Dry the filter cake in a vacuum oven at 60°C for 12 hours.
- Recrystallization (Optional for high purity): Recrystallize from Ethanol or Acetone/Water mix.

Mechanism & Pathway Analysis



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Figure 2: Mechanistic pathway of the azo coupling reaction.

The coupling component contains an acetamido group (-NHCOCH₃) and a dialkylamino group. The dialkylamino group is a strong activator, directing the incoming diazonium electrophile to the para position. The acetamido group at the meta position (relative to the amino) provides steric guidance and influences the final shade (bathochromic shift).

Characterization & Specifications

Expected Data Table:

Parameter	Specification	Method
Appearance	Dark Red Powder	Visual
Melting Point	125–128 °C	Capillary Method
Lambda Max ()	510–520 nm	UV-Vis (in Acetone)
Yield	85–92%	Gravimetric
TLC Rf	~0.6	Toluene:Ethyl Acetate (8:2)

Spectroscopic Validation:

- IR (KBr): Look for peaks at 1730 cm⁻¹ (Ester C=O), 1660 cm⁻¹ (Amide C=O), 1510/1340 cm⁻¹ (NO₂ asymmetric/symmetric stretch). Absence of ~2250 cm⁻¹ (Diazonium) confirms coupling completion.
- UV-Vis: The absorption maximum at ~515 nm accounts for the deep red "Rubine" shade characteristic of this dye class.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield / Tar Formation	Temperature > 5°C during diazotization.	Ensure ice-salt bath is used; add nitrite slower.
Dull Color (Brownish)	pH too high (>6) during coupling.	Maintain pH 4-5 with Sodium Acetate. High pH degrades diazo.
Unreacted Amine	Poor solubility of 2-chloro-4-nitroaniline.	Use more Acetic Acid or ensure fine dispersion before nitrite addition.
Foaming	Excess Nitrous Acid decomposition.	Quench excess nitrite with Sulfamic Acid before coupling.

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